

Laboratory Safety & Disposal Guide: N-butyl-2-phenoxyacetamide

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Compound of Interest

Compound Name: *N-butyl-2-phenoxyacetamide*

CAS No.: 19039-73-7

Cat. No.: B8770898

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Executive Summary & Operational Directive

Immediate Action Required: Treat **N-butyl-2-phenoxyacetamide** as a Hazardous Organic Waste. Do not dispose of via municipal sinks, evaporation, or general trash.[1]

While specific RCRA (Resource Conservation and Recovery Act) listing data for this specific alkyl-derivative is limited, its structural homology to 2-phenoxyacetamide (CAS 621-88-5) mandates that it be handled as a Class 6.1 (Toxic) or Irritant material.[1]

Core Disposal Logic:

- Waste Stream: Non-Halogenated Organic Waste (unless dissolved in halogenated solvents). [1]
- Destruction Method: High-temperature incineration via licensed contractor.[1]
- Critical Prohibition: Strictly prohibited from release into aquatic environments due to the stability of the phenoxy-ether linkage.

Chemical Hazard Profile (Structure-Activity Analysis)

Expert Insight: As specific toxicological data is often sparse for N-butyl derivatives of phenoxyacetamide, we apply the Precautionary Principle.^[1] We derive the hazard profile from the parent pharmacophore (Phenoxyacetamide) and the lipophilic N-butyl chain.^[1]

Parameter	Characteristic	Operational Implication
Chemical Class	Amide / Ether	Stable under normal conditions; incompatible with strong oxidizers. ^[1]
Physical State	Solid (typically)	Dust generation is a primary inhalation risk during weighing/transfer. ^[1]
Toxicity (Inferred)	Acute Tox. 4 (Oral/Dermal)	The butyl chain increases lipophilicity, potentially enhancing dermal absorption compared to the parent amide. ^[1]
Reactivity	Low	May release toxic nitrogen oxides (NOx) and carbon oxides (COx) upon thermal decomposition. ^[1]
Aquatic Fate	High Persistence	Phenoxy ethers are resistant to hydrolysis; assume high aquatic toxicity. ^[1]

Step-by-Step Disposal Protocol

Phase 1: Pre-Disposal Segregation

Objective: Prevent cross-contamination and exothermic reactions in waste drums.

- Isolate the Material:

- If Solid: Collect in a dedicated wide-mouth jar.
- If Solution: Determine the solvent.
 - Non-Halogenated Solvent (e.g., MeOH, DMSO):^[1] Segregate into "Organic Waste – Non-Halogenated."^[1]
 - Halogenated Solvent (e.g., DCM, Chloroform): Segregate into "Organic Waste – Halogenated."^[1]
- Check pH: Ensure waste stream is neutral (pH 5–9). If the synthesis involved strong acids/bases, neutralize before adding to the organic solvent drum to prevent drum pressurization.

Phase 2: Packaging & Labeling

Standard: UN-rated HDPE (High-Density Polyethylene) or Glass containers.^[1]

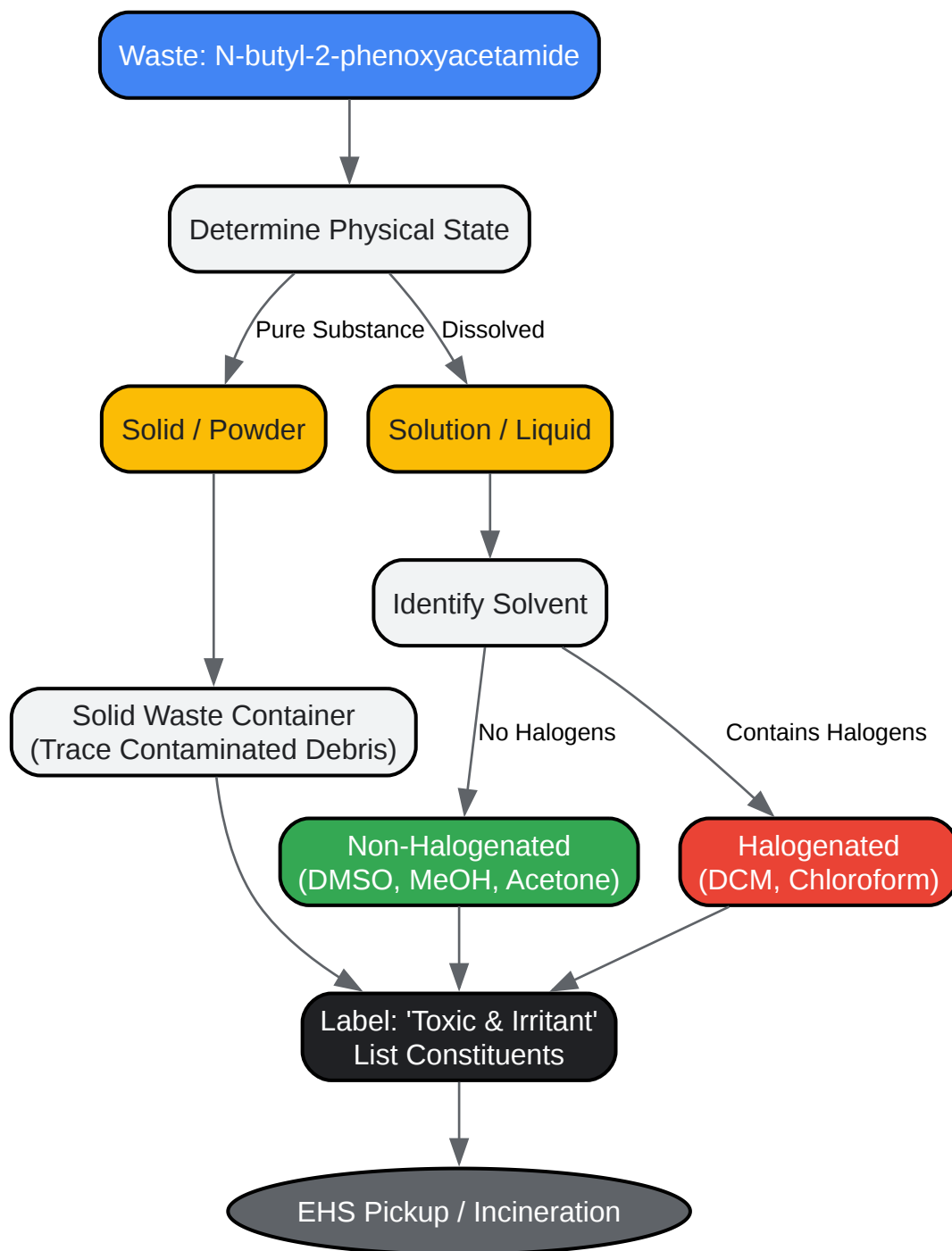
- Step 1: Transfer waste into a clean container. Leave 10% headspace for expansion.^[1]
- Step 2: Cap tightly.^{[1][2][3]} Parafilm is not a secondary seal; use a screw cap with a chemically resistant liner (PTFE/Teflon).^[1]
- Step 3: Apply the Hazardous Waste Label.
 - Constituents: Write "**N-butyl-2-phenoxyacetamide**" (Do not use abbreviations like "NBPA").
 - Hazard Checkbox: Mark "Toxic" and "Irritant."^[1]

Phase 3: Storage & Handoff^{[1][3]}

- Store in a Satellite Accumulation Area (SAA) within the lab.^[1]
- Keep secondary containment (spill tray) dry.^[1]
- Time Limit: Move to Central Accumulation Area within 3 days of filling the container (or per local institutional policy).

Decision Logic & Workflow (Visualization)

The following diagram outlines the decision matrix for disposing of **N-butyl-2-phenoxyacetamide** based on its physical state and solvent matrix.



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Figure 1: Decision matrix for segregating **N-butyl-2-phenoxyacetamide** waste streams to ensure compatibility with incineration protocols.

Emergency Procedures (Spill Management)

Scenario: Accidental release of >5g solid or >100mL solution.[1]

- Evacuate & Ventilate: Clear the immediate area.[1][4] If powder is airborne, allow 15 minutes for settling.[1]
- PPE Upgrade: Wear double nitrile gloves, lab coat, and safety goggles.[1] If dust is visible, use an N95 or P100 respirator.[1]
- Containment:
 - Solid: Cover with wet paper towels to prevent dust dispersion, then scoop into a disposal bag.[1]
 - Liquid: Surround with absorbent boom/pads.[1] Do not use sawdust (combustible risk).[1] Use vermiculite or clay-based absorbent.[1]
- Decontamination: Scrub the surface with a soap/water solution.[1] Collect all cleanup materials as hazardous waste (follow the protocol in Section 3).

References & Regulatory Grounding[1][4][5]

- PubChem.Compound Summary: **N-butyl-2-phenoxyacetamide**. National Library of Medicine.[1] Available at: [\[Link\]](#)[1]
- U.S. Environmental Protection Agency (EPA).Hazardous Waste Generators: Categories and Requirements. RCRA Regulations.[1][5] Available at: [\[Link\]](#)[1]
- National Research Council.Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. Washington, DC: The National Academies Press.[1] Available at: [\[Link\]](#)[1]

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